

# ML395: In Vitro Assay Protocols for a Selective PLD2 Inhibitor

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: ML395

Cat. No.: B15572432

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**ML395** is a potent and highly selective allosteric inhibitor of phospholipase D2 (PLD2), a key enzyme in cellular signaling pathways.<sup>[1][2][3]</sup> This document provides detailed application notes and protocols for in vitro assays designed to characterize the inhibitory activity of **ML395** against PLD2. The protocols described herein are essential for researchers investigating PLD2-mediated signaling and for professionals in drug development exploring the therapeutic potential of PLD2 inhibition.

## Introduction

Phospholipase D (PLD) enzymes catalyze the hydrolysis of phosphatidylcholine (PC) to generate the second messenger phosphatidic acid (PA), which is involved in a myriad of cellular processes, including vesicle trafficking, cytoskeletal organization, and cell proliferation. Two major isoforms, PLD1 and PLD2, have been identified, with distinct regulatory mechanisms and subcellular localizations. **ML395** has emerged as a valuable chemical probe due to its significant selectivity for PLD2 over PLD1, enabling the specific interrogation of PLD2 function.<sup>[1][2][4]</sup> It exhibits antiviral activity against multiple influenza virus strains.<sup>[1][2]</sup> This

document outlines both biochemical and cell-based assay protocols to quantify the inhibitory potency of **ML395**.

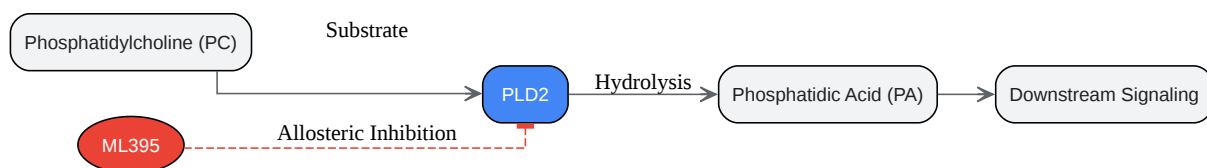
## Data Presentation

The inhibitory activity of **ML395** is typically quantified by its half-maximal inhibitory concentration (IC<sub>50</sub>). The following table summarizes the reported IC<sub>50</sub> values for **ML395** against PLD1 and PLD2 in various assay formats.

| Assay Type                             | Target | ML395 IC <sub>50</sub> | Reference |
|----------------------------------------|--------|------------------------|-----------|
| Cellular Assay                         | PLD2   | 360 nM                 | [1][2][4] |
| Cellular Assay                         | PLD1   | >30,000 nM             | [1][2][4] |
| Biochemical Assay<br>(Purified Enzyme) | PLD2   | 8,700 nM               | [1]       |
| Biochemical Assay<br>(Purified Enzyme) | PLD1   | >20,000 nM             | [1]       |

## Signaling Pathway

**ML395** acts as an allosteric inhibitor of PLD2. By binding to a site distinct from the active site, it induces a conformational change in the enzyme that reduces its catalytic activity. This leads to a decrease in the production of phosphatidic acid (PA) from phosphatidylcholine (PC), thereby attenuating downstream signaling pathways regulated by PA.



[Click to download full resolution via product page](#)

Caption: **ML395** allosterically inhibits PLD2, blocking the conversion of PC to PA.

## Experimental Protocols

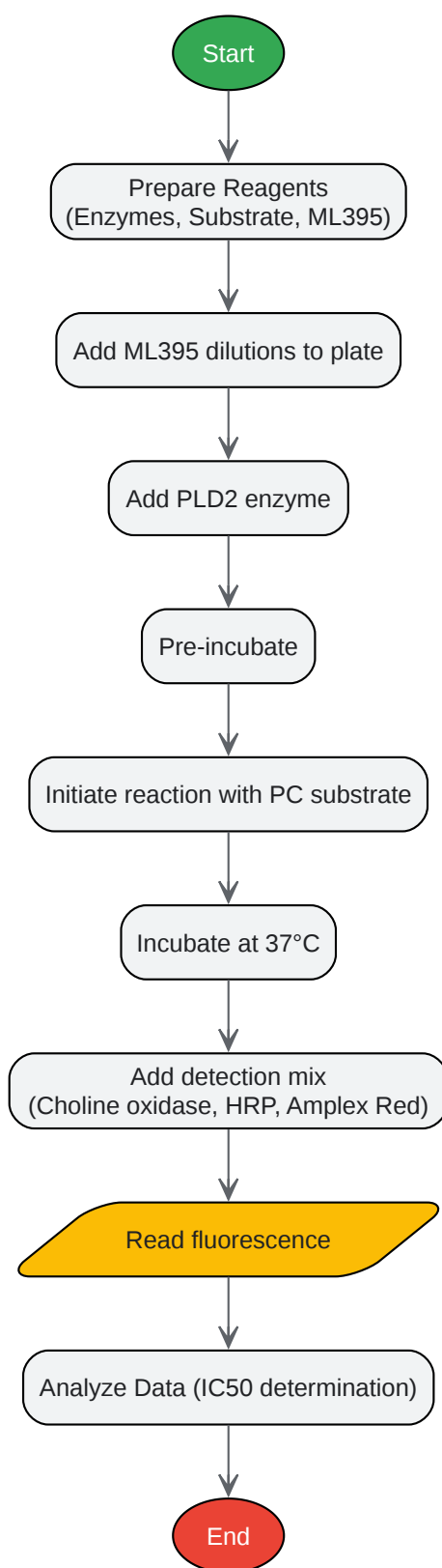
### Biochemical Assay for PLD2 Inhibition (Amplex Red-Based)

This protocol describes a coupled enzyme assay to measure the activity of purified PLD2 in the presence of inhibitors. PLD2 hydrolyzes phosphatidylcholine to produce choline, which is then oxidized by choline oxidase to produce H<sub>2</sub>O<sub>2</sub>. In the presence of horseradish peroxidase (HRP), H<sub>2</sub>O<sub>2</sub> reacts with a fluorogenic probe (e.g., Amplex Red) to generate a fluorescent product (resorufin), which can be quantified.

#### Materials:

- Purified recombinant human PLD2
- **ML395** (or other test compounds)
- Phosphatidylcholine (PC) substrate
- Choline oxidase
- Horseradish peroxidase (HRP)
- Amplex Red reagent
- Assay buffer (e.g., 50 mM Tris-HCl, pH 8.0, 0.1 mM CaCl<sub>2</sub>, 5% glycerol)
- 96-well black microplates
- Fluorescence plate reader

#### Workflow:



[Click to download full resolution via product page](#)

Caption: Workflow for the in vitro biochemical PLD2 inhibition assay.

#### Procedure:

- Prepare serial dilutions of **ML395** in DMSO and then dilute into assay buffer.
- Add 2  $\mu$ L of the diluted **ML395** solutions to the wells of a 96-well plate. Include wells with DMSO only as a vehicle control.
- Add 20  $\mu$ L of purified PLD2 enzyme solution to each well.
- Pre-incubate the plate for 15 minutes at room temperature to allow for inhibitor binding.
- Prepare the phosphatidylcholine substrate solution in assay buffer.
- Initiate the enzymatic reaction by adding 20  $\mu$ L of the PC substrate solution to each well.
- Incubate the plate at 37°C for 60 minutes.
- Prepare the detection reagent mixture containing choline oxidase, HRP, and Amplex Red in assay buffer.
- Stop the reaction and initiate the detection reaction by adding 50  $\mu$ L of the detection reagent mixture to each well.
- Incubate the plate for 15-30 minutes at room temperature, protected from light.
- Measure the fluorescence intensity using a plate reader with excitation at ~540 nm and emission at ~590 nm.
- Calculate the percent inhibition for each **ML395** concentration relative to the vehicle control and determine the IC50 value by fitting the data to a dose-response curve.

## Cell-Based Assay for PLD2 Inhibition (Transphosphatidylation Assay)

This protocol measures PLD activity within intact cells by exploiting the transphosphatidylation reaction. In the presence of a primary alcohol (e.g., 1-butanol), PLD catalyzes the transfer of the phosphatidyl group from PC to the alcohol, forming phosphatidylbutanol (PtdBut), a product not naturally found in cells. The amount of PtdBut formed is a direct measure of PLD activity.

#### Materials:

- Cell line expressing endogenous or overexpressed PLD2 (e.g., HEK293, A549)
- Cell culture medium and supplements
- **ML395** (or other test compounds)
- [3H]-palmitic acid or other suitable radiolabel
- 1-Butanol
- Lipid extraction reagents (e.g., chloroform, methanol, HCl)
- Thin-layer chromatography (TLC) plates and developing solvents
- Phosphorimager or scintillation counter

#### Procedure:

- Seed cells in 12-well or 24-well plates and grow to ~80-90% confluency.
- Label the cellular lipids by incubating the cells with [3H]-palmitic acid in the culture medium for 18-24 hours.
- Wash the cells with serum-free medium to remove unincorporated radiolabel.
- Pre-treat the cells with various concentrations of **ML395** (diluted in serum-free medium) for 1-2 hours. Include a vehicle control (DMSO).
- Stimulate PLD activity by adding 1-butanol to a final concentration of 0.3-0.5% (v/v) to each well. If studying stimulated PLD activity, an agonist can be added at this step.
- Incubate for 30-60 minutes at 37°C.
- Stop the reaction by aspirating the medium and adding ice-cold methanol.
- Extract the lipids from the cells using a standard Bligh-Dyer or similar extraction method with chloroform, methanol, and HCl.

- Separate the extracted lipids by thin-layer chromatography (TLC) using an appropriate solvent system (e.g., chloroform/methanol/acetic acid).
- Visualize and quantify the radiolabeled PtdBut spot using a phosphorimager or by scraping the spot and performing scintillation counting.
- Calculate the percent inhibition of PtdBut formation for each **ML395** concentration and determine the IC50 value.

## Antiviral Activity Assay (Cytopathic Effect Inhibition Assay)

This protocol determines the ability of **ML395** to protect cells from virus-induced cell death (cytopathic effect, CPE).

### Materials:

- Madin-Darby Canine Kidney (MDCK) cells or A549 cells
- Influenza virus stock (e.g., H1N1, H3N2)
- Cell culture medium (e.g., DMEM) with supplements
- TPCK-treated trypsin
- **ML395**
- Cell viability reagent (e.g., CellTiter-Glo®, MTT)
- 96-well clear-bottom plates

### Procedure:

- Seed MDCK or A549 cells into 96-well plates and incubate overnight to form a confluent monolayer.
- Prepare serial dilutions of **ML395** in infection medium (serum-free medium containing TPCK-trypsin).

- Aspirate the growth medium from the cell plates and wash with PBS.
- Add the diluted **ML395** to the wells.
- Infect the cells with influenza virus at a predetermined multiplicity of infection (MOI). Include uninfected and virus-infected untreated controls.
- Incubate the plates at 37°C in a 5% CO<sub>2</sub> incubator for 48-72 hours, or until CPE is observed in the virus control wells.
- Assess cell viability using a suitable reagent according to the manufacturer's instructions.
- Calculate the percentage of cell viability for each **ML395** concentration relative to the uninfected and virus-infected controls.
- Determine the EC<sub>50</sub> (half-maximal effective concentration) value from the dose-response curve.

## Conclusion

The protocols outlined in this document provide a framework for the in vitro characterization of **ML395** as a selective PLD2 inhibitor. The biochemical assays are suitable for high-throughput screening and detailed mechanistic studies, while the cell-based assays provide insights into the compound's activity in a more physiologically relevant context. These methods are crucial for advancing our understanding of PLD2 biology and for the development of novel therapeutics targeting this enzyme.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. A Next generation PLD2 inhibitor with improved physiochemical properties and DMPK profile for translational in vivo - Probe Reports from the NIH Molecular Libraries Program - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)

- 2. Discovery of a highly selective PLD2 inhibitor (ML395): a new probe with improved physiochemical properties and broad-spectrum antiviral activity against influenza strains - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. A Next generation PLD2 inhibitor with improved physiochemical properties and DMPK profile for translational in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [ML395: In Vitro Assay Protocols for a Selective PLD2 Inhibitor]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15572432/docs#ml395-in-vitro-assay-protocols-for-a-selective-pld2-inhibitor]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check